

analytical methods for detecting 5-Chloro-1H-indole-3-carboxylic acid

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Compound of Interest

Compound Name: 5-Chloro-1H-indole-3-carboxylic acid

Cat. No.: B080627

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An Application Guide to the Analytical Detection of **5-Chloro-1H-indole-3-carboxylic acid**

Abstract

5-Chloro-1H-indole-3-carboxylic acid is a pivotal intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] Its precise and accurate quantification is critical for ensuring the quality of starting materials, monitoring reaction progress, assessing final product purity, and conducting pharmacokinetic studies. This document provides a comprehensive guide to the primary analytical methodologies for the detection and quantification of **5-Chloro-1H-indole-3-carboxylic acid**, tailored for researchers, scientists, and drug development professionals. We will explore detailed protocols for High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), alongside essential sample preparation techniques and spectroscopic characterization methods. Each protocol is designed as a self-validating system, emphasizing the scientific rationale behind experimental choices to ensure robust and reproducible results.

Introduction and Physicochemical Profile

Understanding the physicochemical properties of **5-Chloro-1H-indole-3-carboxylic acid** is fundamental to developing effective analytical methods. The molecule's aromatic indole core, electron-withdrawing chloro group, and acidic carboxylic acid function dictate its chromatographic behavior, spectroscopic properties, and ionization potential.

Table 1: Physicochemical Properties of **5-Chloro-1H-indole-3-carboxylic acid** | Property | Value | Source | | :--- | :--- | :--- | | IUPAC Name | **5-chloro-1H-indole-3-carboxylic acid** |[2] | | CAS Number | 10406-05-0 |[2][3] | | Molecular Formula | C₉H₆ClNO₂ |[2] | | Molecular Weight | 195.60 g/mol |[2] | | Appearance | Off-white to pinkish solid |[4] | | Structure |

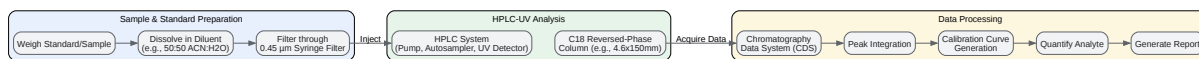
|[2] |

Core Analytical Strategy: Chromatographic Separation

For a molecule like **5-Chloro-1H-indole-3-carboxylic acid**, chromatographic methods are the gold standard for quantification, offering the selectivity required to separate the analyte from impurities, starting materials, or complex matrix components. We will focus on two primary techniques: HPLC-UV for routine analysis and LC-MS/MS for high-sensitivity applications.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

Expertise & Rationale: Reversed-Phase HPLC (RP-HPLC) is the premier technique for this application. The analyte is a moderately polar molecule, making it ideally suited for retention on a nonpolar stationary phase, such as C18. The mobile phase consists of a polar solvent system (e.g., water/acetonitrile or water/methanol). The inclusion of an acid, such as formic or acetic acid, serves a dual purpose: it protonates the carboxylic acid group, neutralizing its charge and thereby increasing its retention on the nonpolar column, and it ensures a consistent pH to produce sharp, symmetrical peaks.[5] UV detection is effective due to the strong chromophore of the indole ring system.



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